

Known Information on Fungisterol

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Compound Focus: Fungisterol

CAS No.: 516-78-9

Cat. No.: S631636

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The table below summarizes the key characteristics of **Fungisterol** identified in the search results:

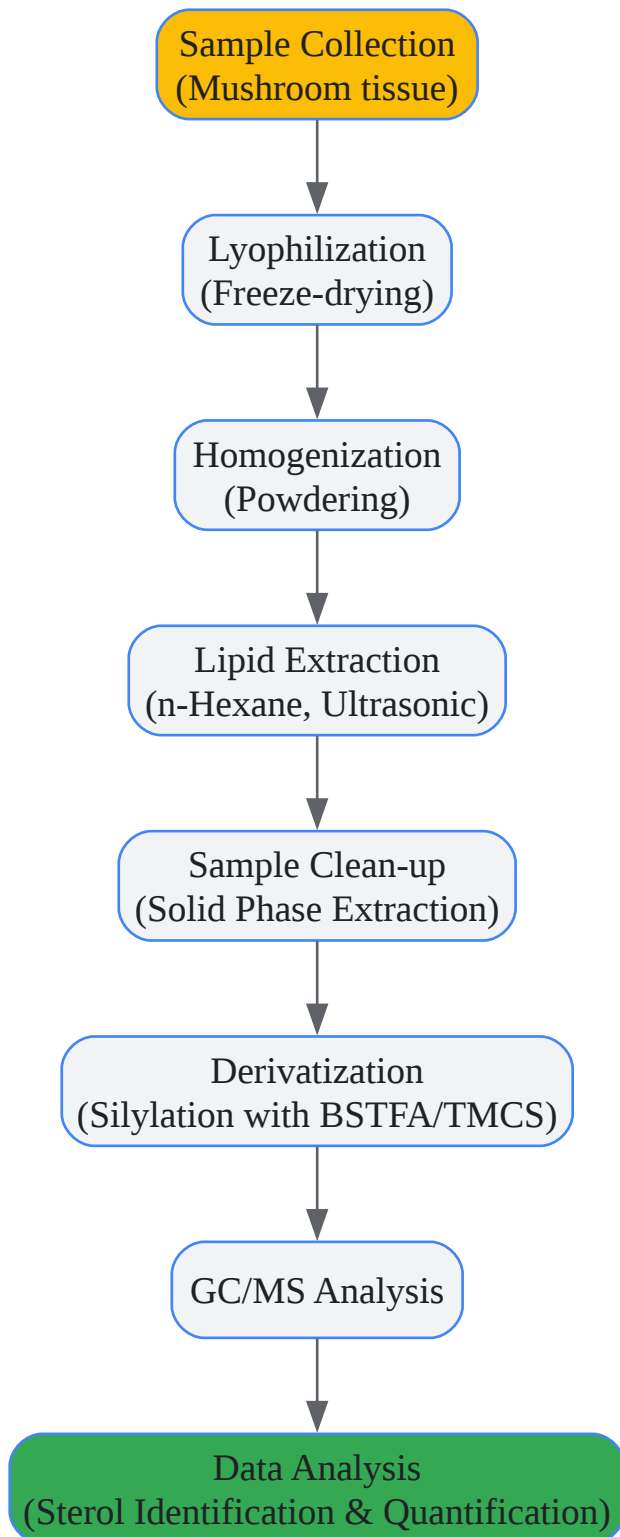
Property	Description
IUPAC Name	(3 β ,5 α)-Ergost-7-en-3-ol / 5 α -Ergost-7-en-3 β -ol [1] [2]
Molecular Formula	C ₂₈ H ₄₈ O [1] [2] [3]
Molar Mass	400.691 g·mol ⁻¹ [1] [2]
Chemical Identifiers	CAS Number: 516-78-9; ChemSpider ID: 4446739; EINECS: 208-225-8 [1] [2]
Source	A bio-active sterol produced by certain fungi, including mutant strains of <i>Saccharomyces cerevisiae</i> [2] [4].
Natural Context	Identified as one of the minor sterols in button mushrooms (<i>Agaricus bisporus</i>) [5].

Analytical Protocol for Sterol Profiling

While a synthesis protocol is unavailable, one of the search results details a comprehensive gas chromatography-mass spectrometry (GC/MS) method for analyzing sterols, including **fungisterol**, in

mushroom samples [5]. This methodology could be adapted to verify the presence and purity of **fungisterol** in a synthetic or natural product.

The experimental workflow for this analytical protocol can be summarized as follows:



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Key Steps in Detail [5]:

- **Sample Preparation:** Mushroom tissue is immediately frozen in liquid nitrogen and lyophilized (freeze-dried). The dried material is then homogenized into a fine powder.
- **Lipid Extraction:** The powdered sample is extracted with **n-hexane** using ultrasonic assistance. The combined extracts are concentrated using a rotary evaporator.
- **Fractionation:** The lipid extract is fractionated by **solid-phase extraction (SPE)** on a silica gel column to isolate the free sterol fraction.
- **Derivatization:** The sterol fraction is derivatized using **N,O-bis(trimethylsilyl)-trifluoroacetamide (BSTFA)** with **trimethylchlorosilane (TMCS)** to form trimethylsilyl (TMS) ethers. This step is critical for improving the volatility and thermal stability of the sterols for GC analysis.
- **GC/MS Analysis:** The silylated samples are analyzed by GC/MS. The sterols are identified by their mass spectra and retention times, and quantified using internal standards like **5 α -cholestane**.

Suggestions for Finding Synthesis Methods

To locate the specific synthesis protocols you require, I suggest the following avenues:

- **Search Specialized Databases:** Focus your search on chemical literature databases such as **SciFinder**, **Reaxys**, or **PubMed**. Using the CAS number (516-78-9) can yield precise results.
- **Refine Search Terms:** Use more specific search queries like "chemical synthesis of **fungisterol**," "total synthesis of 5 α -ergost-7-en-3 β -ol," or "mutagenesis of *Saccharomyces cerevisiae* for sterol production."
- **Consult Foundational Texts:** Look for older textbooks or review articles on steroid or sterol chemistry, as the compound's basic structure has been known for some time.

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References

1. | C28H48O Fungisterol [chemspider.com]
2. - Wikipedia Fungisterol [en.wikipedia.org]

3. Semiochemical compound: (24S)-24-Methyl-5a-cholest-7-en-3b-ol [pherobase.com]
4. Episterol and fungisterol from mutant strains of the yeast... [link.springer.com]
5. Sterols in fresh and preserved button mushroom (*Agaricus bisporus*)... [link.springer.com]

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